

Application Notes and Protocols: Laboratory-Scale Synthesis of N-Ethylacetanilide

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Compound of Interest

Compound Name: *N-Ethylacetanilide*

Cat. No.: *B1213863*

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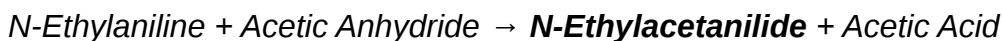
Audience: Researchers, scientists, and drug development professionals.

Introduction

N-Ethylacetanilide is a chemical compound with applications as an intermediate in organic synthesis, particularly in the pharmaceutical and dye industries. It is structurally characterized by an ethyl group and an acetyl group attached to the nitrogen atom of an aniline molecule. This document provides a detailed protocol for the laboratory-scale synthesis of **N-Ethylacetanilide** via the acetylation of N-ethylaniline using acetic anhydride. The procedure outlined is a standard and efficient method for obtaining this compound.

Reaction Scheme

The synthesis involves the nucleophilic acyl substitution reaction between N-ethylaniline and acetic anhydride.



Materials and Equipment

Reagents:

- N-Ethylaniline ($\text{C}_8\text{H}_{11}\text{N}$)
- Acetic Anhydride ($(\text{CH}_3\text{CO})_2\text{O}$)

- Hydrochloric Acid (HCl, concentrated)
- Sodium Acetate (CH_3COONa)
- Ethanol ($\text{C}_2\text{H}_5\text{OH}$)
- Activated Charcoal
- Distilled Water

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle or water bath
- Magnetic stirrer and stir bar
- Beakers
- Erlenmeyer flasks
- Graduated cylinders
- Buchner funnel and filter flask
- Filter paper
- Melting point apparatus
- Standard laboratory glassware

Experimental Protocol

1. Reaction Setup:

- In a round-bottom flask equipped with a magnetic stir bar, combine N-ethylaniline and a dilute solution of hydrochloric acid.

- In a separate beaker, prepare a solution of sodium acetate in water.

2. Acetylation:

- To the stirred solution of N-ethylaniline hydrochloride, slowly add acetic anhydride.
- Subsequently, add the sodium acetate solution to the reaction mixture.
- The reaction is exothermic; maintain the temperature by cooling the flask in an ice bath if necessary.
- After the addition is complete, continue stirring the mixture at room temperature for a designated period to ensure the completion of the reaction.

3. Isolation of Crude Product:

- Pour the reaction mixture into a beaker containing ice-cold water to precipitate the crude **N-Ethylacetanilide**.
- Collect the solid product by vacuum filtration using a Buchner funnel.
- Wash the crude product with cold water to remove any unreacted starting materials and water-soluble byproducts.

4. Purification by Recrystallization:

- Transfer the crude **N-Ethylacetanilide** to an Erlenmeyer flask.
- Add a minimal amount of a suitable solvent, such as ethanol or an ethanol-water mixture, and heat the mixture until the solid dissolves completely.^[1]
- If the solution is colored, add a small amount of activated charcoal and heat for a few minutes.^[1]

- Perform a hot gravity filtration to remove the activated charcoal and any other insoluble impurities.[\[1\]](#)
- Allow the filtrate to cool slowly to room temperature, followed by further cooling in an ice bath to induce crystallization.[\[1\]](#)
- Collect the purified crystals by vacuum filtration and wash them with a small amount of the cold recrystallization solvent.[\[1\]](#)

5. Drying and Characterization:

- Dry the purified crystals of **N-Ethylacetanilide** in a desiccator or a vacuum oven.[\[1\]](#)
- Determine the melting point of the dried product and compare it with the literature value.
- Calculate the percentage yield of the synthesized compound.

Data Presentation

Table 1: Physical Properties of Key Compounds

| Compound | Molecular Formula | Molecular Weight (g/mol) | Melting Point (°C) | Boiling Point (°C) |
|--------------------|--|----------------------------|--------------------|--------------------|
| N-Ethylaniline | C ₈ H ₁₁ N | 121.18 | -63 | 205 |
| Acetic Anhydride | C ₄ H ₆ O ₃ | 102.09 | -73 | 140 |
| N-Ethylacetanilide | C ₁₀ H ₁₃ NO | 163.22 | 55 | 245.4 |

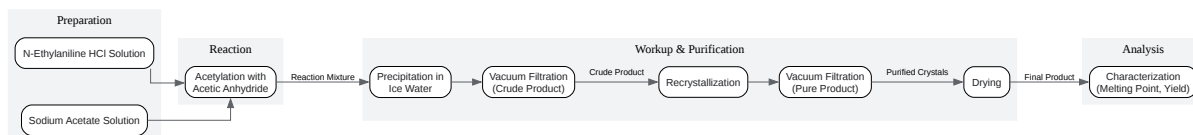
Table 2: Stoichiometry and Yield

| Reactant/ Product | Molar Mass (g/mol) | Moles (mol) | Volume (mL) / Mass (g) | Theoretic al Yield (g) | Actual Yield (g) | Percenta ge Yield (%) |
|------------------------|-----------------------|-----------------|------------------------------|------------------------------|---------------------|-----------------------------|
| N-Ethylaniline | 121.18 | User Defined | User Defined | - | - | - |
| Acetic Anhydride | 102.09 | User Defined | User Defined | - | - | - |
| N-Ethylaceta nilide | 163.22 | - | - | Calculated | Measured | Calculated |

Safety Precautions

- N-Ethylaniline: Toxic by inhalation, ingestion, and skin absorption. Handle in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including gloves and safety goggles.
- Acetic Anhydride: Corrosive and a lachrymator. Causes severe burns. Handle with extreme care in a fume hood, wearing gloves, a lab coat, and safety goggles.
- Hydrochloric Acid (concentrated): Highly corrosive and causes severe burns. Handle in a fume hood with appropriate PPE.
- General Precautions: Avoid breathing vapors and contact with skin and eyes.^[2] In case of contact, immediately flush the affected area with plenty of water.^[3] Handle all chemicals in accordance with good laboratory practices.^[3]

Visualization of Experimental Workflow



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Caption: Workflow for the synthesis and purification of **N-Ethylacetanilide**.

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References

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